

Essential Safety and Logistical Information for Handling 2-Methyl-1-nonene

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Compound of Interest

Compound Name: 2-Methyl-1-nonene

Cat. No.: B1345651

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **2-Methyl-1-nonene**, including operational and disposal plans.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₀ H ₂₀ [1]
Molecular Weight	140.27 g/mol [1][2]
Appearance	Colorless, clear liquid
Odor	Gasoline-like
Boiling Point	100 °C at 68 mmHg[2]
Flash Point	46.1 °C (115.0 °F) - closed cup[2]
Density	0.745 g/mL at 25 °C[2]
Solubility	Insoluble in water; Soluble in alcohols

Hazard Summary

2-Methyl-1-nonene is a flammable liquid and vapor that can cause skin and serious eye irritation.[1] It may be fatal if swallowed and enters the airways.

Hazard	GHS Classification
Flammability	Flammable liquid and vapor (Category 3)[1]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)
Eye Damage/Irritation	Causes serious eye irritation (Category 2) / Causes serious eye damage (Eye Dam. 1)[1][2]
Aspiration Hazard	May be fatal if swallowed and enters airways (Category 1)

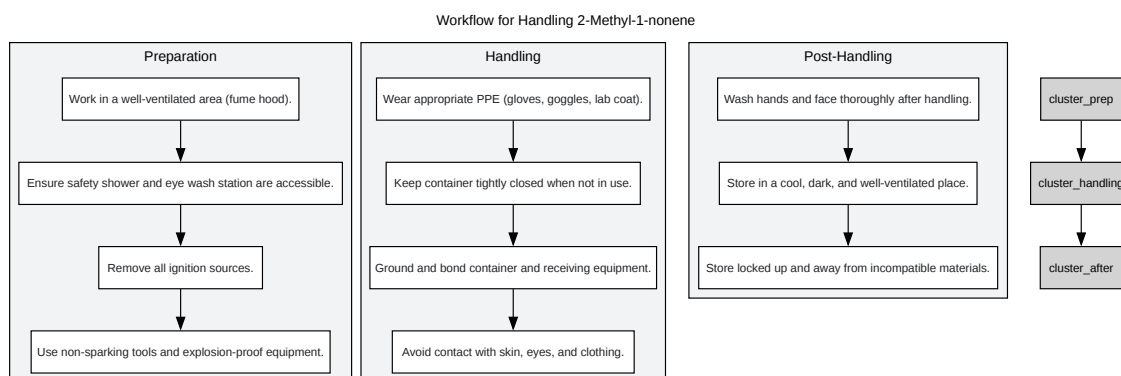
Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **2-Methyl-1-nonene**.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye Protection	Safety goggles or a face shield. [2]	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Impervious, chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact which can cause irritation. Inspect gloves for integrity before each use. [3]
Skin and Body Protection	Impervious protective clothing, such as a lab coat or chemical-resistant suit, and protective boots if necessary.	To prevent skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a respirator (half or full facepiece, self-contained breathing apparatus, or supplied air respirator) approved under appropriate government standards should be used.	To prevent inhalation of vapors.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is paramount to ensure safety during the handling of **2-Methyl-1-nonene**.



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Caption: A step-by-step workflow for the safe handling of **2-Methyl-1-nonene**.

Disposal Plan

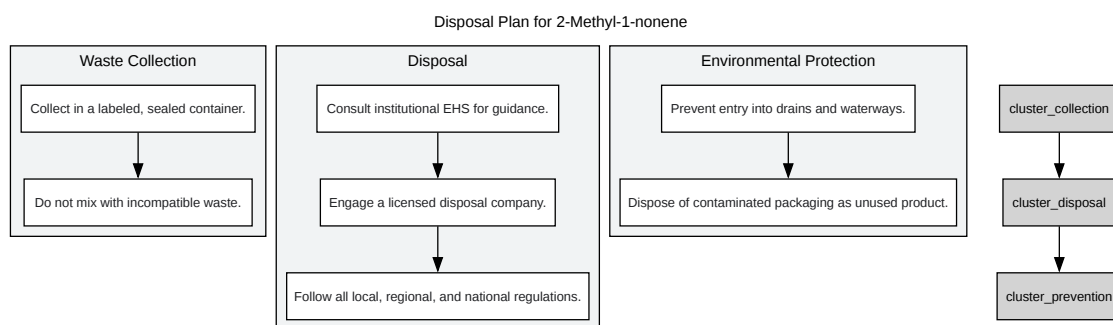
Proper disposal of **2-Methyl-1-nonene** and any contaminated materials is essential to prevent environmental contamination and ensure safety.

Waste Collection:

- Collect waste in a suitable, labeled, and tightly sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.

Disposal Method:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[4]
- Offer surplus and non-recyclable solutions to a licensed disposal company.
- Do not allow the product to enter drains, waterways, or the soil.[4]
- Contaminated packaging should be disposed of as an unused product.



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Caption: A logical flow for the proper disposal of **2-Methyl-1-nonene** and its waste.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of water. If skin irritation occurs, get medical advice or attention. Wash contaminated clothing before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.
Ingestion	Immediately call a POISON CENTER or doctor. Do NOT induce vomiting. Rinse mouth.

Spill and Leak Management

- Evacuate the area and eliminate all ignition sources.[3]
- Use appropriate PPE, including extra personal protective equipment like a self-contained breathing apparatus for large spills.[4]
- Contain the spill with inert absorbent material such as dry sand.[4]
- Collect the absorbed material into an airtight container for disposal.
- Use spark-proof tools and explosion-proof equipment during cleanup.

Experimental Protocols

The safety data sheets and product information documents reviewed for the creation of this guide do not cite specific experimental protocols with detailed methodologies. The information provided is based on standardized safety assessments for chemical products. Researchers should consult relevant literature and established laboratory procedures for experimental applications of **2-Methyl-1-nonene**.

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References

- 1. 2-Methyl-1-nonene | C₁₀H₂₀ | CID 137784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methyl-1-nonene 97 2980-71-4 [sigmaaldrich.com]
- 3. benchchem.com [benchchem.com]
- 4. content.labscoop.com [content.labscoop.com]
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